

Essential Safety and Operational Guide for Handling ZSTK474

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Compound of Interest

Compound Name: ZSTK474

Cat. No.: B1684013

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This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **ZSTK474**, a potent pan-class I phosphatidylinositol 3-kinase (PI3K) inhibitor. Adherence to these protocols is essential for ensuring laboratory safety and experimental integrity.

1. Compound Information

- IUPAC Name: 2-(difluoromethyl)-1-(4,6-di-4-morpholinyl-1,3,5-triazin-2-yl)-1H-benzimidazole[1]
- CAS Number: 475110-96-4[1]
- Molecular Formula: C₁₉H₂₁F₂N₇O₂[1]
- Molecular Weight: 417.4 g/mol [1]

2. Hazard Identification and Personal Protective Equipment (PPE)

While a Safety Data Sheet (SDS) for **ZSTK474** indicates that the substance is not classified as hazardous according to the Globally Harmonized System (GHS), it is designated for research use only and is not for human or veterinary use.[2] Therefore, a precautionary approach to handling is mandatory. The following PPE is required to minimize exposure and ensure personal safety.

PPE Category	Recommended Equipment	Rationale
Eye Protection	Chemical splash goggles that fit snugly against the face.[3]	Protects eyes from accidental splashes of ZSTK474 solutions. Standard safety glasses do not provide adequate protection from splashes.[3][4]
Hand Protection	Nitrile gloves.	Provides a barrier against skin contact.[4] It is crucial to check for glove integrity before use and to change them immediately if contaminated or torn.
Body Protection	A lab coat or gown, preferably one that is non-porous and resistant to chemicals.[3][5]	Protects skin and personal clothing from spills and contamination.[4][5]
Respiratory Protection	Not generally required under normal handling conditions in a well-ventilated area. However, if there is a risk of generating aerosols or dust, a NIOSH-approved respirator (e.g., N95) should be used.[5][6]	Minimizes the risk of inhalation, especially when handling the powdered form of the compound.[5][6]

3. Operational and Handling Plan

3.1. Engineering Controls

- Work with **ZSTK474** should be conducted in a well-ventilated laboratory.
- When handling the solid form of the compound or preparing stock solutions, it is highly recommended to use a chemical fume hood or a Class II Biosafety Cabinet to prevent inhalation of any dust or aerosols.[5]

3.2. Solution Preparation

- For in vitro studies: **ZSTK474** is soluble in dimethyl sulfoxide (DMSO) at a concentration of 20 mg/mL and in dimethylformamide (DMF) at 25 mg/mL.^[1]
- For in vivo animal experiments: **ZSTK474** can be suspended in a 5% hydroxypropylcellulose solution in water.^{[7][8]}

3.3. Accidental Exposure Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, while holding the eyelids open. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen and seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

4. Disposal Plan

All waste materials contaminated with **ZSTK474**, including unused solutions, contaminated labware (e.g., pipette tips, tubes), and PPE, should be treated as chemical waste.

- Solid Waste: Collect in a designated, sealed container labeled as "Hazardous Chemical Waste."
- Liquid Waste: Collect in a sealed, properly labeled waste container.
- Follow all local, state, and federal regulations for the disposal of chemical waste. Do not dispose of **ZSTK474** down the drain.

Quantitative Data Summary

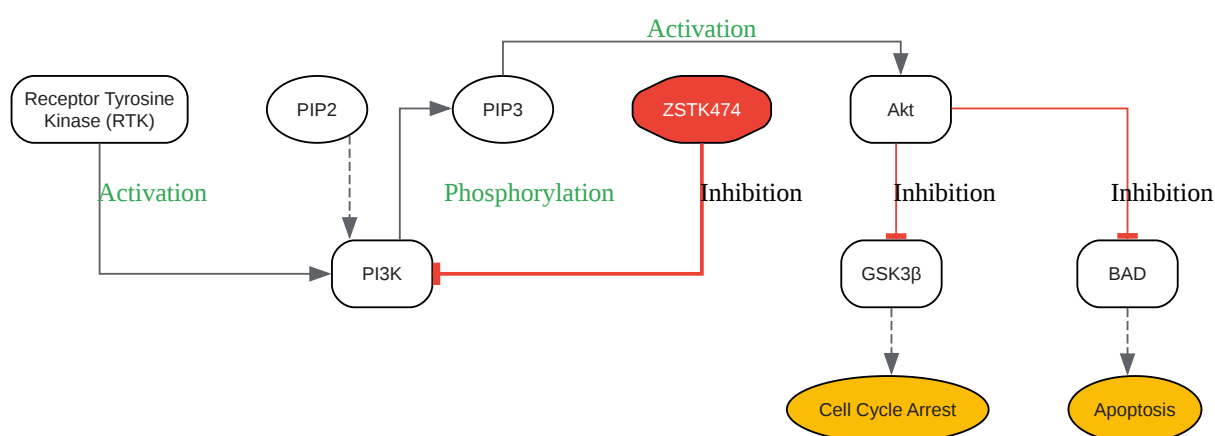
The following table summarizes the inhibitory activity of **ZSTK474** against various Class I PI3K isoforms.

PI3K Isoform	IC ₅₀ (nM)	K _i (nM)
PI3K α	16[8]	6.7[9]
PI3K β	44[8]	10.4[9]
PI3K δ	4.6[8]	1.8[9]
PI3K γ	49[8]	11.7[9]

IC₅₀ (Half-maximal inhibitory concentration) is the concentration of a drug that is required for 50% inhibition in vitro. K_i (Inhibition constant) is an indication of how potent an inhibitor is.

ZSTK474 Mechanism of Action: The PI3K/Akt Signaling Pathway

ZSTK474 is an ATP-competitive inhibitor of all four class I PI3K isoforms.[8] By blocking PI3K activity, **ZSTK474** prevents the phosphorylation of downstream targets, most notably Akt.[7][10] This inhibition leads to a cascade of effects, including the reduced phosphorylation of Glycogen Synthase Kinase 3 β (GSK3 β) and B-cell lymphoma 2-associated death promoter (BAD), ultimately leading to cell cycle arrest and apoptosis.[11]



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Caption: PI3K/Akt signaling pathway and the inhibitory action of **ZSTK474**.

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